

Essential Safety and Operational Guide for Handling Potassium Di-tert-butyl Phosphate

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Compound of Interest

Compound Name: *potassium di-tert-butyl phosphate*

Cat. No.: *B8791027*

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This guide provides immediate and essential safety and logistical information for the handling and disposal of **potassium di-tert-butyl phosphate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **potassium di-tert-butyl phosphate** is provided below.

Property	Value	References
Molecular Formula	C ₈ H ₁₈ KO ₄ P	[1][2]
Molecular Weight	248.30 g/mol	[1][2]
Appearance	White to off-white powder or crystalline solid	[1][3][4]
Melting Point	247-252 °C	[1][4][5]
Boiling Point	252.3 °C at 760 mmHg	[1]
Solubility	Highly soluble in polar solvents such as water and alcohols.	[6][7]
Stability	Relatively stable under standard conditions, but moisture-sensitive.	[6][7][8]
Storage Temperature	2-8°C	[1][5]

Hazard Identification and Safety Precautions

Potassium di-tert-butyl phosphate is a hazardous substance that requires careful handling. The primary hazards and corresponding precautionary statements are outlined below.

Hazard Statement	GHS Classification	Precautionary Statements	References
H315: Causes skin irritation	Skin Irritation (Category 2)	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.	[2] [3] [9]
H318/H319: Causes serious eye damage/irritation	Eye Damage/Irritation (Category 1/2A)	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a	[2] [3] [9]

		POISON CENTER or doctor/physician.
H335: May cause respiratory irritation	Specific Target Organ Toxicity - Single Exposure (Category 3)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell. [2][9]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **potassium di-tert-butyl phosphate**, the use of appropriate personal protective equipment is mandatory.

PPE Category	Specifications	Rationale
Hand Protection	Chemical-resistant gloves. Butyl rubber or heavy-duty nitrile gloves are recommended.	Protects against skin irritation and potential absorption. Given the compound is a strong base, butyl rubber is an excellent choice. Nitrile gloves also offer good resistance to bases. [10] [11] [12] [13] [14] [15] [16] [17]
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be worn when handling larger quantities.	Protects against serious eye damage from dust particles or splashes. [3] [9]
Skin and Body Protection	A flame-retardant laboratory coat.	Protects against skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If handling large quantities or if dust is generated, a NIOSH-approved respirator with a particulate filter may be necessary.	Prevents respiratory tract irritation from inhalation of dust. [2]

Experimental Protocols: Handling Procedures

As **potassium di-tert-butyl phosphate** is a moisture-sensitive and hazardous solid, it should be handled under an inert atmosphere using either a glovebox or Schlenk line techniques.

4.1. Glovebox Handling

- Preparation: Ensure the glovebox has an inert atmosphere (e.g., argon or nitrogen) with low oxygen and moisture levels.

- **Material Transfer:** Introduce the sealed container of **potassium di-tert-butyl phosphate** into the glovebox antechamber. Evacuate and refill the antechamber with inert gas for at least three cycles before opening the inner door.
- **Weighing and Dispensing:** Use a tared weighing boat or container to weigh the desired amount of the solid. Handle the powder carefully to minimize dust generation.
- **Reaction Setup:** Add the weighed **potassium di-tert-butyl phosphate** to the reaction vessel inside the glovebox.
- **Cleanup:** Clean any spills within the glovebox immediately using appropriate tools and materials.
- **Material Removal:** Seal all containers before removing them from the glovebox through the antechamber.

4.2. Schlenk Line Handling

- **Glassware Preparation:** Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas. Assemble the apparatus on the Schlenk line and perform at least three vacuum/inert gas backfill cycles.
- **Solid Addition:**
 - Quickly weigh the **potassium di-tert-butyl phosphate** in a tared, sealed container (e.g., a vial with a septum-capped sidearm) under a blanket of inert gas.
 - Under a positive flow of inert gas from the Schlenk line, quickly remove the stopper from the reaction flask and add the solid via a powder funnel.
 - Alternatively, use a solid addition tube that can be loaded in a glovebox and then attached to the reaction flask on the Schlenk line.
- **Solvent Addition:** Add anhydrous solvent to the reaction flask via a cannula or a syringe.
- **Reaction:** Once all reagents are added, proceed with the reaction under a positive pressure of inert gas.

Operational and Disposal Plans

5.1. Storage

- Store **potassium di-tert-butyl phosphate** in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][4][5]}
- Keep away from incompatible materials such as strong oxidizing agents and acids.
- The recommended storage temperature is 2-8°C.^{[1][4][5]}

5.2. Spill Response

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Wear the appropriate PPE as detailed in Section 3.
- Containment: For small spills, carefully sweep up the solid material, avoiding dust generation. Use non-sparking tools.
- Cleanup: Place the spilled material into a labeled, sealed container for hazardous waste disposal. Clean the spill area with a cloth dampened with an inert solvent, followed by soap and water.
- Large Spills: For large spills, evacuate the area and contact your institution's environmental health and safety department immediately.

5.3. Disposal Plan

All waste containing **potassium di-tert-butyl phosphate** must be treated as hazardous waste.

- Collection: Collect all solid waste, including contaminated PPE and empty containers, in a clearly labeled, sealed, and durable hazardous waste container.
- Neutralization (Quenching): Due to its reactivity, **potassium di-tert-butyl phosphate** should be neutralized before disposal. This should be done in a fume hood, with appropriate PPE.

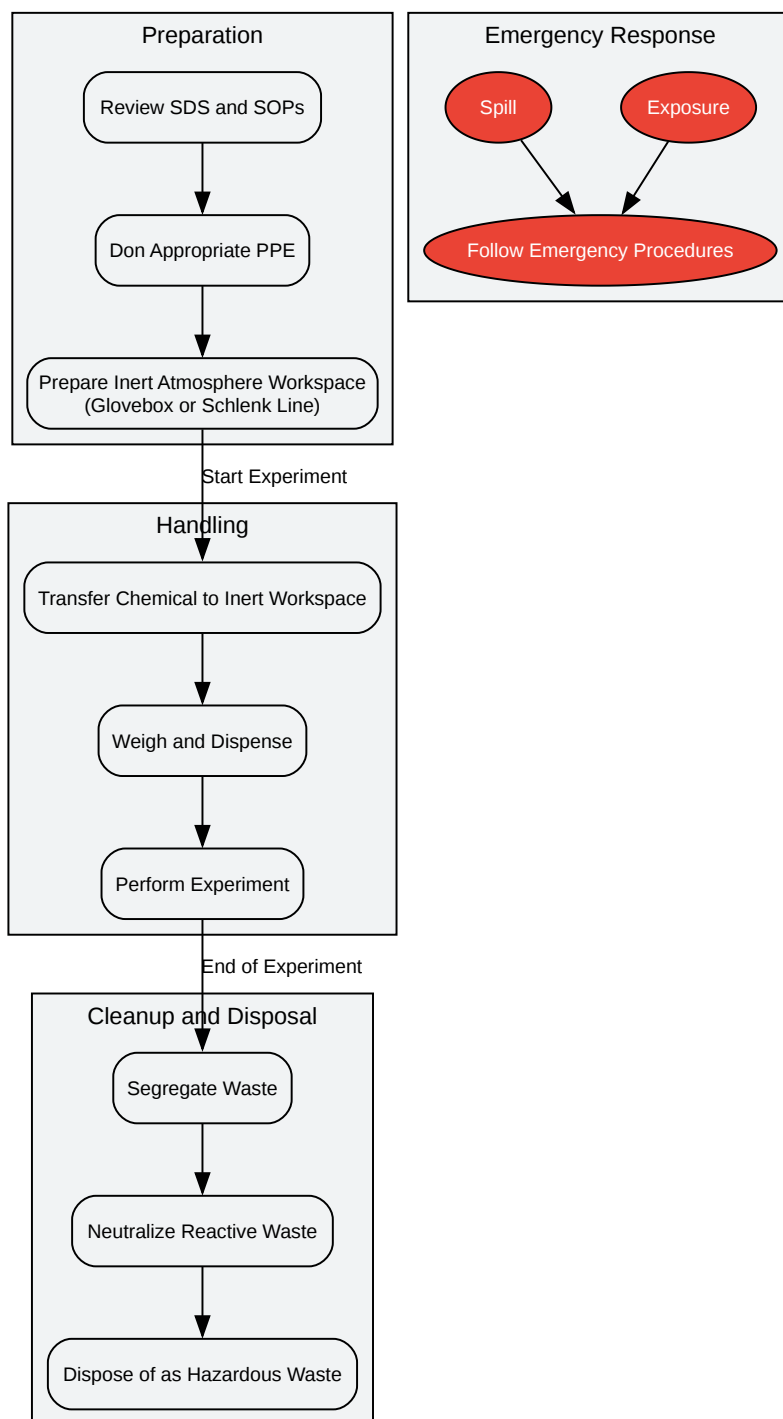
- Suspend the waste material in an inert, high-boiling solvent such as toluene.
- Slowly add a less reactive alcohol, such as isopropanol or tert-butanol, to the stirred suspension.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)
- Once the initial reaction subsides, slowly add a more reactive alcohol, such as ethanol or methanol.
- After the reaction is complete, very cautiously add water dropwise to quench any remaining reactive material.
- Neutralize the resulting solution with a dilute acid (e.g., HCl) to a neutral pH.
- Final Disposal: The neutralized waste should be disposed of through your institution's hazardous waste management program. Do not pour down the drain.

Emergency Response Plan

Exposure Route	First Aid Measures	References
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.	[9][23][24][25][26]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[9][23][24][25][26]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.	[9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[9]

Workflow for Safe Handling of Potassium Di-tert-butyl Phosphate

Safe Handling and Disposal Workflow for Potassium Di-tert-butyl Phosphate

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References

- 1. lookchem.com [lookchem.com]
- 2. Potassium di-tert-butyl phosphate | C₈H₁₈KO₄P | CID 23674467 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Potassium Di-tert-butyl Phosphate | 33494-80-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. Di-tert-butylphosphate 33494-80-3 [sigmaaldrich.com]
- 5. Potassium di-tert-butyl phosphate CAS#: 33494-80-3 [m.chemicalbook.com]
- 6. Potassium di-tert-butyl phosphate: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 7. Page loading... [wap.guidechem.com]
- 8. guidechem.com [guidechem.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. solusgrp.com [solusgrp.com]
- 11. safeopedia.com [safeopedia.com]
- 12. safety.fsu.edu [safety.fsu.edu]
- 13. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 14. esafetysupplies.com [esafetysupplies.com]
- 15. icash.public-health.uiowa.edu [icash.public-health.uiowa.edu]
- 16. extension.psu.edu [extension.psu.edu]
- 17. Pesticide Personal Protective Equipment: Glove Selection [extension.sdstate.edu]
- 18. kgroup.du.edu [kgroup.du.edu]
- 19. safety.engr.wisc.edu [safety.engr.wisc.edu]
- 20. epfl.ch [epfl.ch]

- 21. ehs.ucr.edu [ehs.ucr.edu]
- 22. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 23. safety.fsu.edu [safety.fsu.edu]
- 24. ehs.princeton.edu [ehs.princeton.edu]
- 25. First Aid Procedures for Chemical Hazards | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
- 26. CCOHS: First Aid for Chemical Exposures [ccohs.ca]
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